

Rheological comparison of suspensions with and without Disperbyk 160

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Compound of Interest

Compound Name: *Disperbyk 160*

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Disperbyk 160 in Suspensions: A Rheological Comparison

For researchers, scientists, and drug development professionals, achieving optimal dispersion stability and flow behavior in suspensions is a critical factor in product performance and processing efficiency. This guide provides a comparative analysis of the rheological properties of suspensions formulated with and without the wetting and dispersing additive, **Disperbyk 160**.

Disperbyk 160 is a high molecular weight block copolymer with pigment affinic groups, designed for solvent-borne systems.^{[1][2]} Its primary function is to deflocculate and stabilize solid particles, leading to significant improvements in the rheological characteristics of a suspension.^{[1][3]} This guide will delve into the quantitative effects of **Disperbyk 160** on key rheological parameters, supported by representative experimental data and detailed methodologies.

Impact on Rheological Properties: A Quantitative Look

The addition of **Disperbyk 160** to a suspension typically results in a marked reduction in viscosity and can influence other rheological behaviors such as yield stress and shear thinning. The following table summarizes the expected quantitative differences between a control

suspension and one treated with **Disperbyk 160**. The data is representative of findings in studies on similar dispersing agents.

Rheological Parameter	Suspension without Disperbyk 160 (Control)	Suspension with Disperbyk 160
Viscosity at low shear rate (e.g., 1 s^{-1})	High	Low
Viscosity at high shear rate (e.g., 100 s^{-1})	Moderately High	Very Low
Yield Stress	Present and often high	Reduced or eliminated
Shear Thinning Behavior	Pronounced	Less pronounced or Newtonian-like
Maximum Pigment/Particle Loading	Limited	Significantly Increased

Experimental Protocols

To quantitatively assess the rheological impact of **Disperbyk 160**, a standardized experimental approach is crucial. The following protocol outlines a typical procedure for preparing and characterizing the rheology of a pigmented suspension.

Sample Preparation

- Control Suspension:
 - The solid pigment (e.g., titanium dioxide) is gradually added to the solvent or resin system under constant agitation.
 - The mixture is then dispersed using a high-shear mixer (e.g., a dissolver) for a specified period to achieve a desired level of dispersion.
 - The final concentration of the pigment is recorded.
- Suspension with **Disperbyk 160**:

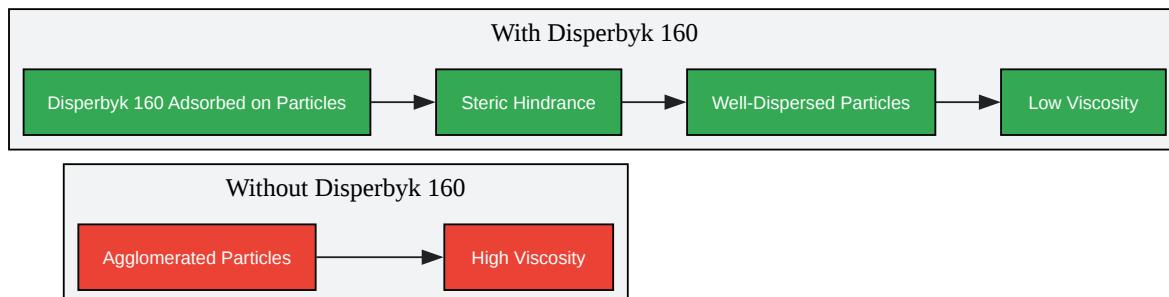
- **Disperbyk 160** is first added to the solvent or resin system and mixed until fully dissolved. [3] The dosage is typically calculated based on the pigment's specific surface area, with recommended starting points provided in the technical datasheet (e.g., 5-6% for titanium dioxides).[1]
- The solid pigment is then gradually added to the mixture under constant agitation.
- The suspension is dispersed using the same high-shear mixing conditions as the control sample.

Rheological Measurements

- Instrumentation: A rotational rheometer equipped with a suitable measuring geometry (e.g., parallel plates or cone-and-plate) is used.
- Procedure:
 - The sample is loaded onto the rheometer plate, and the gap is set to the appropriate distance.
 - The sample is allowed to equilibrate to the test temperature (e.g., 25°C).
 - A pre-shear step at a high shear rate is applied to break down any temporary structures, followed by a rest period to allow the sample to recover.
 - A flow curve is generated by measuring the viscosity over a range of shear rates (e.g., from 0.1 to 1000 s⁻¹).
 - To determine the yield stress, a stress-controlled ramp or an oscillatory amplitude sweep can be performed.

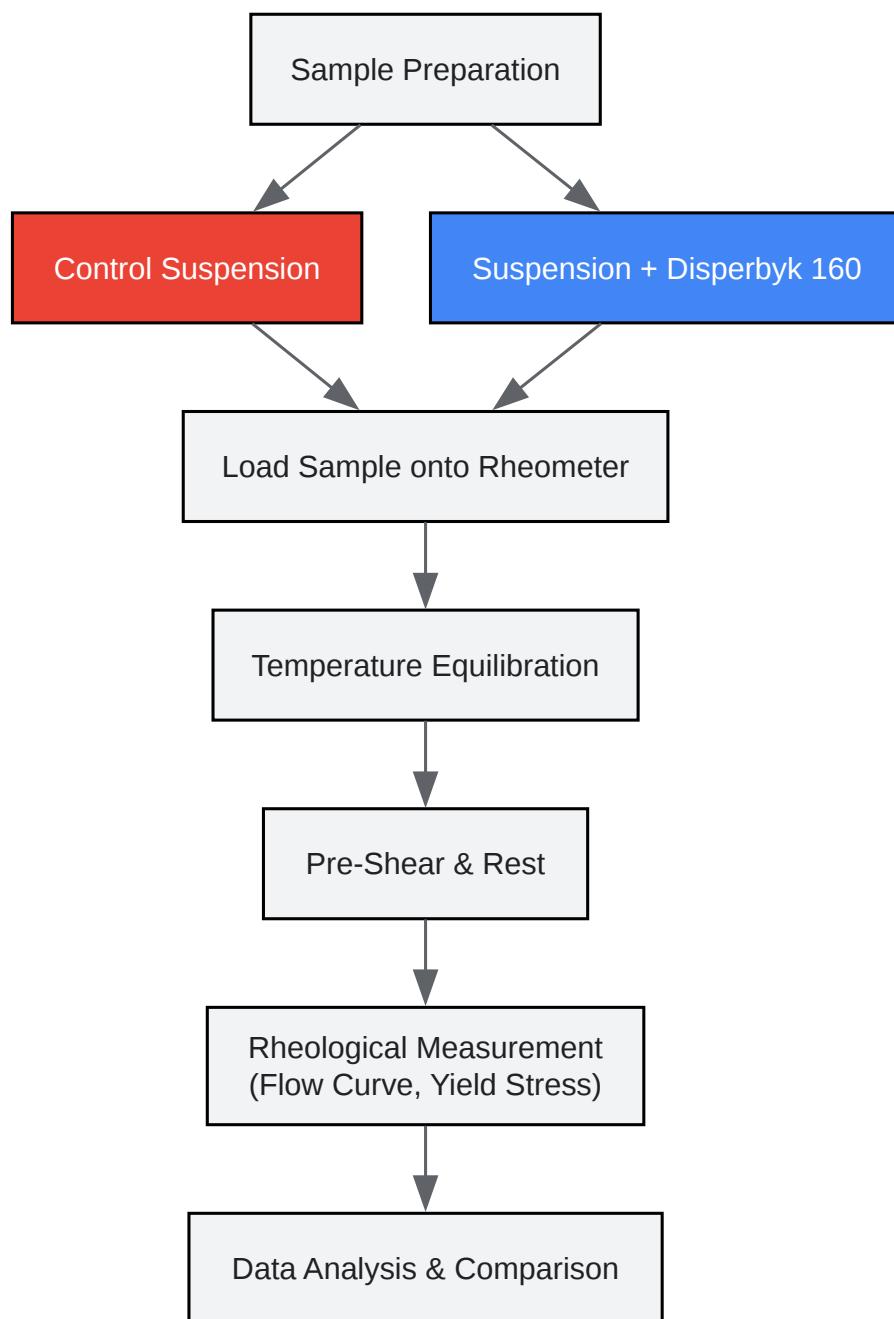
Visualizing the Impact and Process

To better understand the functional mechanism of **Disperbyk 160** and the experimental workflow, the following diagrams are provided.



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Caption: Mechanism of Viscosity Reduction by **Disperbyk 160**.



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Caption: Experimental Workflow for Rheological Comparison.

Conclusion

The incorporation of **Disperbyk 160** into suspensions offers a robust solution for overcoming challenges associated with high viscosity and poor particle dispersion. By effectively wetting and sterically stabilizing solid particles, **Disperbyk 160** leads to a significant reduction in

viscosity, particularly at low shear rates, and can eliminate or reduce unwanted yield stress.^[3] ^[4] This allows for higher pigment or particle loading, improved handling and application properties, and enhanced long-term stability of the suspension. The provided experimental protocol serves as a foundation for researchers to conduct their own comparative studies and optimize formulations for their specific needs.

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